

2,3-Dimethylpentane: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2,3-Dimethylpentane

Cat. No.: B165511

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical and physical properties of **2,3-Dimethylpentane**. The information is presented to support research, scientific, and drug development applications, with a focus on structured data, experimental methodologies, and logical visualization of key molecular characteristics.

Chemical and Physical Properties

2,3-Dimethylpentane is a branched-chain alkane and an isomer of heptane.^[1] It is a colorless, flammable liquid with a gasoline-like odor.^{[2][3]} Its chemical structure consists of a five-carbon pentane backbone with two methyl group substituents at the second and third carbon positions.^[4] This structure results in the presence of a chiral center at the third carbon, leading to the existence of stereoisomers.^{[1][5]}

Tabulated Quantitative Data

The core physical and chemical properties of **2,3-Dimethylpentane** are summarized in the tables below for ease of reference and comparison.

Table 1: General and Molecular Properties

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₆	[1][2][6][7]
Molecular Weight	100.20 g/mol	[2][6]
IUPAC Name	2,3-Dimethylpentane	[2]
CAS Registry Number	565-59-3 (for racemic mixture)	[2][8]
Appearance	Colorless liquid	[8][9]
Odor	Gasoline-like	[2][3]

Table 2: Thermodynamic Properties

Property	Value	Source(s)
Boiling Point	89-90 °C	[1][3][10][11]
Melting Point	Approximately -135 °C	[9]
Glass Transition Temp.	Approximately -150 °C (123 K)	[1][8]
Flash Point	-6 °C	[1][9]
Autoignition Temperature	337 °C (639 °F)	[1][10]
Vapor Pressure	55 mmHg at 20 °C; 68.9 mmHg	[1][2]
Vapor Density	3.45 (vs air)	[1][3][10]
Enthalpy of Vaporization	~34.3 kJ/mol	[1]

Table 3: Physical and Spectroscopic Properties

Property	Value	Source(s)
Density	0.695 g/mL at 25 °C	[1][3][10]
Solubility in Water	Insoluble (approx. 5 mg/L at 25 °C)	[1][3][9][12]
Solubility in Organic Solvents	Soluble in acetone, alcohol, benzene, chloroform, and ether	[13][14]
Refractive Index (n ²⁰ /D)	1.392	[1][9][10]
LogP (Octanol/Water Partition Coeff.)	3.4	[2]

Table 4: Safety Information

Hazard Classification	Description	Source(s)
GHS Pictograms	GHS02 (Flammable), GHS07 (Exclamation Mark), GHS08 (Health Hazard), GHS09 (Environmental Hazard)	[8]
Hazard Statements	H225, H304, H315, H336, H410	[8][15][16]
Signal Word	Danger	[8]

Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physical properties of a volatile liquid organic compound such as **2,3-Dimethylpentane**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point of a small liquid sample is the capillary tube method.

Methodology:

- A small amount of the liquid sample (a few milliliters) is placed into a small test tube or fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the bulb of the thermometer and the liquid sample are at the same level.
- The apparatus is heated slowly and uniformly in a heating bath (e.g., a Thiele tube with heating oil or an aluminum block).
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the stream of bubbles stops and the liquid begins to enter the capillary tube.[\[1\]](#)[\[4\]](#)[\[8\]](#)

Determination of Density

The density of a liquid is its mass per unit volume. For a volatile liquid, care must be taken to minimize evaporation during measurement.

Methodology:

- A clean, dry volumetric flask of a known volume (e.g., 10 mL) is accurately weighed on an analytical balance.
- The flask is filled to the calibration mark with the liquid sample, ensuring the meniscus is read correctly. The flask is stoppered to prevent evaporation.
- The filled flask is then reweighed.
- The mass of the liquid is determined by subtracting the mass of the empty flask from the mass of the filled flask.

- The density is calculated by dividing the mass of the liquid by the known volume of the flask.
[5][17]

Determination of Refractive Index

The refractive index is a measure of how much light bends, or refracts, when it passes through a substance. It is a characteristic property of a substance and is temperature-dependent.

Methodology:

- An Abbe refractometer is calibrated using a standard of known refractive index.
- The prism surfaces of the refractometer are cleaned with a suitable solvent (e.g., acetone or ethanol) and allowed to dry completely.
- A few drops of the liquid sample are placed on the lower prism.
- The prisms are closed and locked.
- The light source is switched on, and the eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The control knob is turned to center the dividing line on the crosshairs.
- The refractive index is read from the instrument's scale. The temperature at which the measurement is taken should also be recorded.[3][18]

Determination of Flash Point

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. The closed-cup method is commonly used for volatile liquids.

Methodology:

- The sample is placed in a closed cup of a Pensky-Martens or similar flash point apparatus.
- The sample is heated at a slow, constant rate while being stirred.

- An ignition source (a small flame) is periodically introduced into the vapor space above the liquid.
- The flash point is the lowest temperature at which the vapors of the liquid ignite with a brief flash.^{[7][9][10]}

Determination of Aqueous Solubility

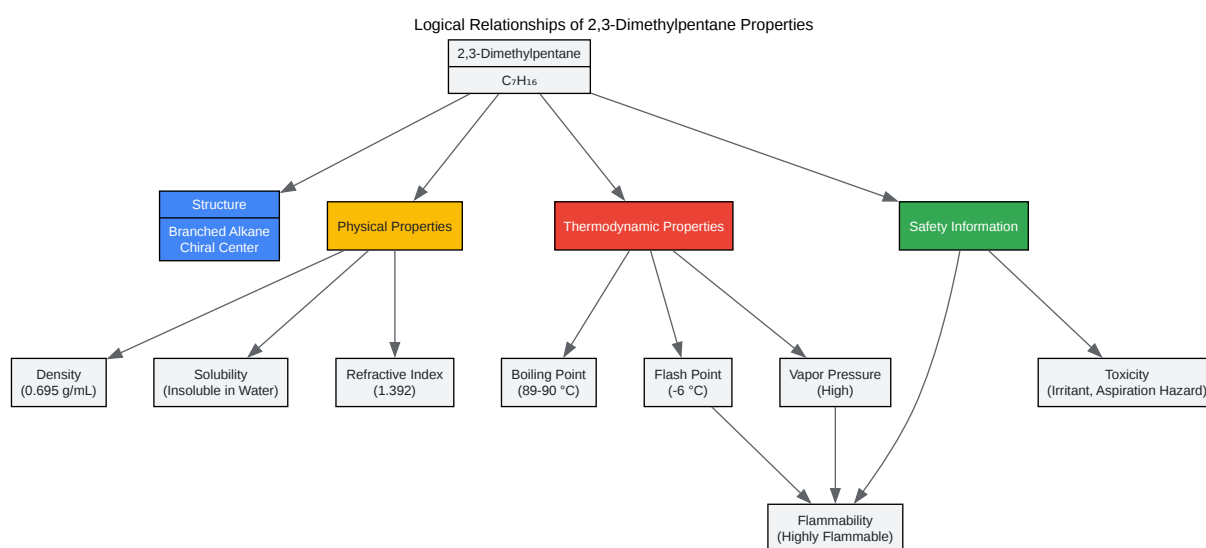
The solubility of a hydrocarbon in water is typically very low. A common method to determine this is by equilibration and subsequent analysis of the aqueous phase.

Methodology:

- A mixture of **2,3-Dimethylpentane** and distilled water is prepared in a sealed container.
- The mixture is agitated (e.g., by stirring or shaking) for an extended period to ensure that equilibrium is reached and the aqueous phase is saturated with the hydrocarbon.
- The mixture is then allowed to stand undisturbed to allow for complete phase separation.
- A sample of the aqueous layer is carefully withdrawn, taking care not to include any of the organic phase.
- The concentration of the dissolved **2,3-Dimethylpentane** in the aqueous sample is determined using an appropriate analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

Visualization of Key Properties

The following diagram illustrates the logical relationships between the fundamental properties of **2,3-Dimethylpentane**.



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Caption: Interrelation of **2,3-Dimethylpentane**'s core properties.

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